

Personal protective equipment for handling 1,3-Diphenylpropene

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Compound of Interest

Compound Name: 1,3-Diphenylpropene

Cat. No.: B1239356

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Essential Safety and Handling Guide for 1,3-Diphenylpropene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,3-Diphenylpropene** (CAS No. 5209-18-7). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

I. Chemical and Physical Properties

A summary of the key quantitative data for **1,3-Diphenylpropene** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₅ H ₁₄
Molecular Weight	194.27 g/mol [1]
Appearance	Colorless Liquid
Boiling Point	158 - 159 °C / 316.4 - 318.2 °F
Synonyms	trans-β-benzylstyrene, [(1E)-1-propene-1,3-diyl]dibenzene, (E)-(3-phenyl-1-propen-1-yl)benzene

II. Personal Protective Equipment (PPE)

While some safety data sheets do not classify **1,3-Diphenylpropene** as a hazardous substance, it is prudent to handle it with a high degree of caution. A comprehensive PPE strategy is the first line of defense against potential exposure.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield used in combination with safety glasses. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.	Protects against splashes and direct contact with the eyes.
Hand Protection	Viton/Fluoroelastomer (FKM) or Laminate Film (e.g., SilverShield®/Norfoil®) gloves are recommended. Butyl and nitrile gloves are not recommended due to poor resistance to aromatic hydrocarbons.[2][3]	Provides robust protection against aromatic solvents.[3] Always inspect gloves for integrity before use and dispose of them properly after handling.
Body Protection	A standard laboratory coat or chemical-resistant apron. For larger quantities or splash potential, chemical-resistant coveralls are advised.	Protects skin and clothing from contamination.
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation.[4] If vapors are generated or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	Minimizes inhalation exposure.

III. Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risk and environmental impact.

A. Handling and Storage

- Engineering Controls: Always handle **1,3-Diphenylpropene** in a well-ventilated area, preferably within a chemical fume hood.^[5] Ensure that an eyewash station and safety shower are readily accessible.
- Safe Handling Practices:
 - Avoid direct contact with skin, eyes, and clothing.^[5]
 - Do not inhale vapors or mists.^[5]
 - Use non-sparking tools to prevent ignition.^[5]
 - Ground all equipment when transferring large quantities to prevent static discharge.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.
 - Keep away from heat, sparks, and open flames.
 - Protect from moisture.^[4]

B. Emergency Procedures

- Spill Response:
 - Evacuate personnel from the immediate area.
 - Remove all sources of ignition.^[5]
 - Ventilate the area.
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).

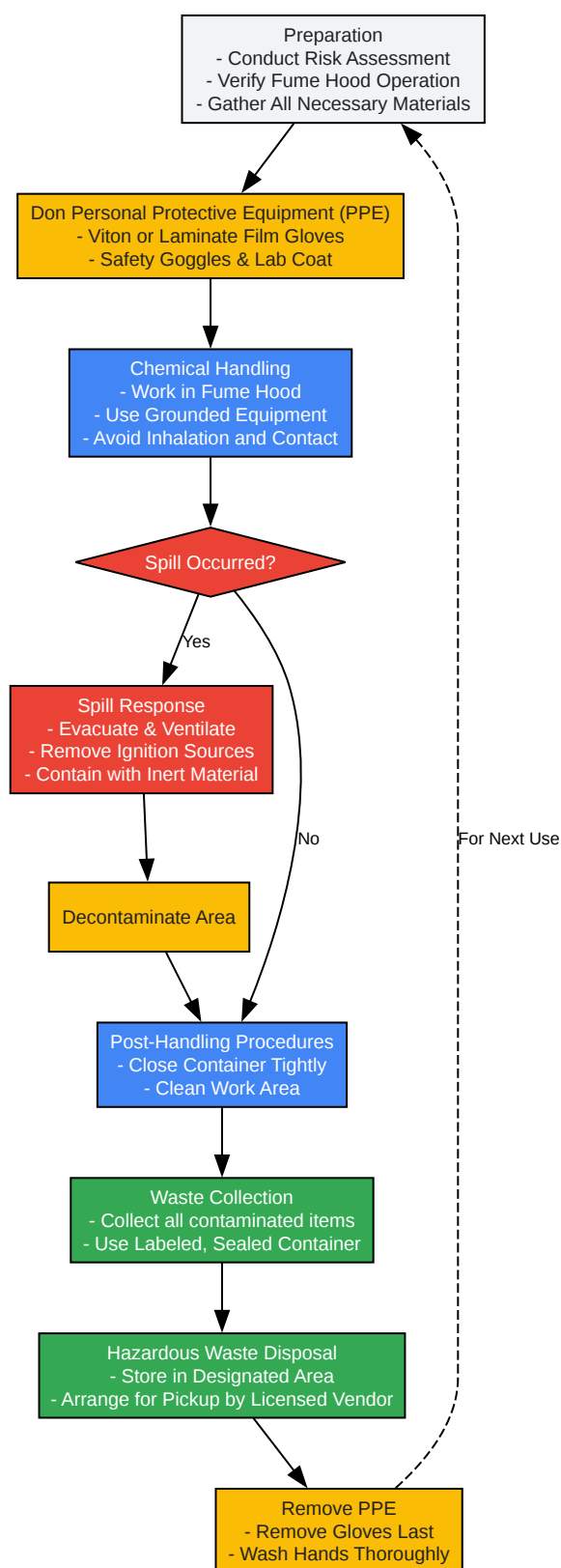
- Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for hazardous waste disposal.[5]
- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.[5]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.[4][5]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

C. Disposal Plan

- Waste Identification: **1,3-Diphenylpropene** and any contaminated materials (e.g., gloves, absorbent pads) must be treated as hazardous chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed, and chemically compatible container. Do not mix with other waste streams.[6]
- Disposal Method: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[6] Do not discharge into sewer systems or the environment.[5] All disposal activities must be in strict accordance with local, state, and federal regulations.[4][6]

IV. Experimental Workflow and Logic Diagram

The following diagram illustrates the procedural workflow for the safe handling and disposal of **1,3-Diphenylpropene**.



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Caption: Workflow for the safe handling and disposal of **1,3-Diphenylpropene**.

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